

Technical Monograph: 3,5-Dimethyloxan-4-ol as a Bioactive Scaffold

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Compound of Interest

Compound Name: 3,5-dimethyloxan-4-ol

CAS No.: 1420815-91-3

Cat. No.: B1524051

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Executive Summary & Chemical Identity

3,5-Dimethyloxan-4-ol (IUPAC: 3,5-dimethyltetrahydropyran-4-ol) is a saturated oxygen heterocycle functioning primarily as a high-value chiral building block and pharmacophore in modern drug discovery. While not an active pharmaceutical ingredient (API) in isolation, its structural motif is critical in modulating the physicochemical properties (LogP, metabolic stability) of kinase inhibitors and polyketide mimetics.

Unlike the planar 3,5-dimethyl-4-pyrone from which it is often derived, the tetrahydro- derivative introduces significant stereochemical complexity (three contiguous stereocenters), allowing for precise spatial tuning of ligand-protein interactions.

Property	Data
IUPAC Name	3,5-dimethyltetrahydropyran-4-ol
CAS Registry	142472-78-2 (Generic), Specific stereoisomers vary
Molecular Formula	C ₇ H ₁₄ O ₂
Molecular Weight	130.19 g/mol
Key Application	Scaffold for TBK1/IKKε inhibitors; Fragrance intermediate
Stereocenters	C3, C4, C5 (Pseudo-asymmetric potential)

Biological Activity & Pharmacological Relevance[1][2][3][4][5]

Role in Kinase Inhibition (TBK1/IKKε)

The most authoritative biological context for **3,5-dimethyloxan-4-ol** lies in its application as a structural surrogate for cyclohexyl or piperidiny groups in TBK1 (TANK-binding kinase 1) and IKKε (IκB kinase-epsilon) inhibitors. These kinases are pivotal in the innate immune response (STING pathway) and oncogenesis.

- Mechanism of Action (Scaffold Level):
 - Metabolic Blocking: The methyl groups at C3 and C5 block the common metabolic "soft spots" (oxidative hydroxylation) often found on unsubstituted tetrahydropyran rings.
 - Conformational Locking: The 3,5-diaxial or diequatorial substitution forces the pyran ring into a rigid chair conformation. This reduces the entropic penalty upon binding to the kinase ATP-binding pocket.
 - Solubility Enhancement: The ether oxygen functions as a hydrogen bond acceptor, improving aqueous solubility compared to a carbocyclic analog (e.g., 3,5-dimethylcyclohexanol).

Olfactory and Pheromonal Activity

While primarily a pharma intermediate, the molecule shares structural homology with stegobinone (the sex pheromone of the drugstore beetle, *Stegobium paniceum*) and various wood-derived volatiles.

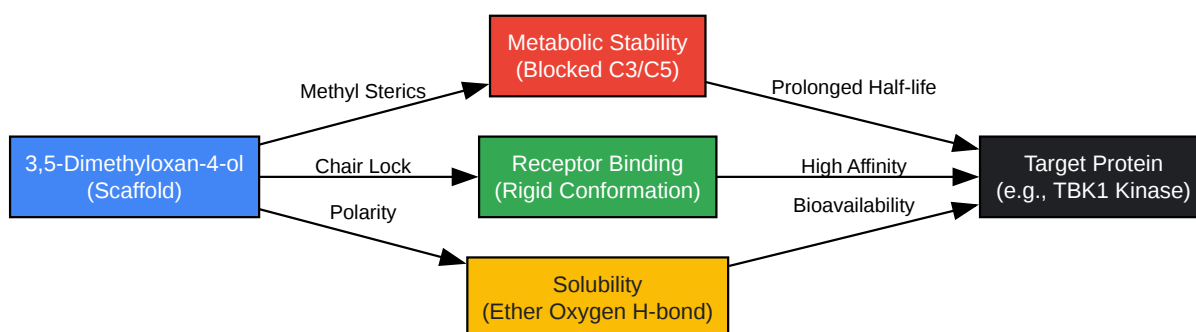
- Olfactory Profile: "Oxan-4-ol" derivatives typically exhibit floral, woody, and minty notes. The 3,5-dimethyl substitution pattern often shifts the profile towards earthy/musty nuances, relevant for specific fragrance accords or pest control semiochemicals.

Stereochemical Analysis & SAR Logic

The biological activity of **3,5-dimethyloxan-4-ol** is strictly governed by its stereochemistry. The reduction of the ketone precursor generates multiple diastereomers.

- Isomer A (all-cis / meso): The hydroxyl and both methyls are equatorial (or axial/equatorial depending on chair flip). This is often the thermodynamically preferred isomer.
- Isomer B (racemic): Trans-relationships between methyls and hydroxyl.

Graphviz Diagram: SAR & Pharmacophore Logic The following diagram illustrates how the **3,5-dimethyloxan-4-ol** scaffold integrates into a bioactive ligand system.



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Caption: Pharmacophore contributions of the **3,5-dimethyloxan-4-ol** scaffold to drug efficacy.

Experimental Protocols: Synthesis & Isolation

Synthesis via Catalytic Hydrogenation

The most robust route to **3,5-dimethyloxan-4-ol** is the reduction of 3,5-dimethyl-4-pyrone. This method is preferred for its scalability and atom economy.

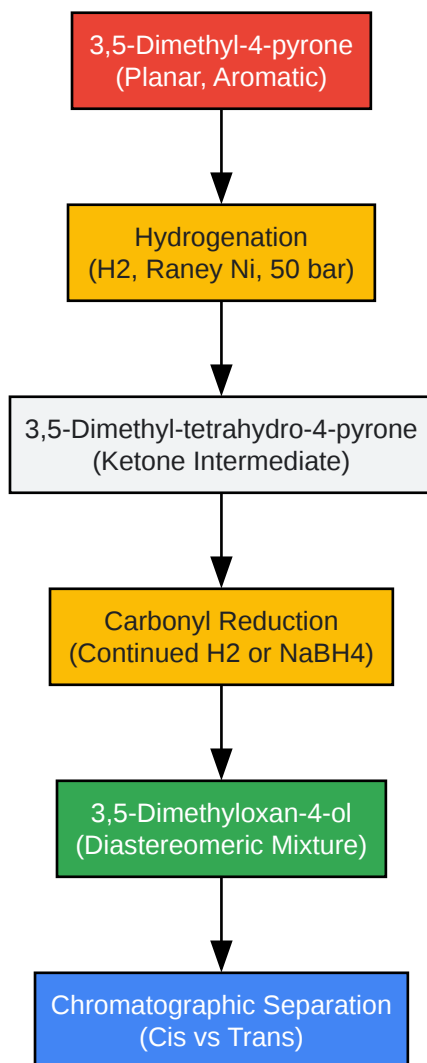
Reagents:

- Substrate: 3,5-Dimethyl-4H-pyran-4-one (CAS: 1123-09-7)
- Catalyst: Raney Nickel (active) or 5% Rh/Al₂O₃ (for stereocontrol)[1]
- Solvent: Ethanol or Methanol (anhydrous)[1]
- Conditions: 50–80 bar H₂, 80–100°C.

Step-by-Step Protocol:

- Preparation: Charge a high-pressure autoclave (Hastelloy or Stainless Steel) with 3,5-dimethyl-4-pyrone (10.0 g, 80.6 mmol) dissolved in Ethanol (100 mL).
- Catalyst Addition: Add Raney Nickel (1.0 g, 10 wt% loading) under an inert argon atmosphere. Caution: Raney Nickel is pyrophoric.
- Hydrogenation: Pressurize the vessel to 50 bar with H₂ gas. Heat the mixture to 90°C with vigorous stirring (1000 rpm) to overcome gas-liquid mass transfer limitations.
- Monitoring: Monitor reaction progress via GC-MS. The ketone carbonyl reduction is the rate-limiting step after the double bond saturation.
- Work-up: Cool to room temperature. Vent H₂. Filter the catalyst through a celite pad (keep wet to prevent ignition).
- Purification: Concentrate the filtrate under reduced pressure. The residue is a mixture of diastereomers.
- Isomer Separation: Use flash column chromatography (Silica gel, Hexane:EtOAc 8:2) to separate the cis (major) and trans isomers if required for SAR studies.

Graphviz Diagram: Synthetic Pathway



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Caption: Sequential reduction pathway from pyrone precursor to the target alcohol.

Analytical Characterization Standards

To ensure scientific integrity, the synthesized compound must be validated against the following spectral markers.

Technique	Expected Signal Characteristics
^1H NMR (CDCl_3)	δ 3.4–3.8 ppm: Multiplets corresponding to C2/C6 methylene protons (ether adjacent). δ 3.0–3.2 ppm: Methine proton at C4 (CH-OH). Coupling constants () reveal axial/equatorial orientation. ^[1] δ 0.9–1.1 ppm: Methyl doublets. ^[1]
^{13}C NMR	~70–75 ppm: C2/C6 (Ether carbons). ~70–72 ppm: C4 (Alcohol carbon). ~15–18 ppm: Methyl carbons. ^[1]
MS (EI)	m/z 130 $[\text{M}]^+$: Molecular ion (often weak). ^[1] m/z 85: Loss of ethoxy/fragmentation of the ring.

References

- TBK1/IKK ϵ Inhibitor Application
 - Title: TBK/IKK Inhibitor Compounds and Uses Thereof.
 - Source: US Patent Application US20160376283A1.^[1]
 - URL
- General Synthesis of Tetrahydropyran-4-ones
 - Title: Synthesis method of tetrahydro-4H-pyran-4-one (and substituted deriv
 - Source: CN103508990A (Patent).^[1]
 - URL
- Stereochemical Context (Pyranone Reduction)
 - Title: Stereoselective reduction of substituted 4-pyrones.

- Source: Journal of Organic Chemistry (General reference for methodology, exemplified by Williams, H.W.R., Can. J. Chem. 54, 3377, 1976).^[2]
- URL: [\[Link\]](#)^[1]

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Sources

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